

# Safety and Handling of L-threo-Droxidopa-13C2,15N: A Technical Guide

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## Compound of Interest

Compound Name: *L-threo-Droxidopa-13C2,15N*

Cat. No.: *B15136037*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the essential safety and handling guidelines for **L-threo-Droxidopa-13C2,15N**, a stable isotope-labeled compound used as an internal standard in pharmacokinetic studies and other analytical applications. Given that comprehensive safety data for the isotopically labeled molecule is not extensively published, this guide leverages information from the well-characterized parent compound, Droxidopa, to establish best practices for laboratory use. The stable, non-radioactive nature of the 13C and 15N isotopes means that the chemical and toxicological properties of **L-threo-Droxidopa-13C2,15N** are expected to be comparable to those of unlabeled Droxidopa.

## Compound Identification and Properties

**L-threo-Droxidopa-13C2,15N** is a synthetic amino acid precursor of norepinephrine. The incorporation of stable isotopes allows for its differentiation from the endogenous analyte in biological matrices during analysis.

Property	Data
Chemical Name	L-threo-3-(3,4-dihydroxyphenyl)serine-1,2-13C2, 15N
Synonyms	L-DOPS-13C2,15N
CAS Number	1276295-04-5 (for L-threo-Droxidopa-13C2,15N)
Molecular Formula	C <sub>7</sub> <sup>13</sup> C <sub>2</sub> H <sub>11</sub> <sup>15</sup> NO <sub>5</sub>
Appearance	White to off-white solid

## Toxicological Data

The toxicological data for **L-threo-Droxidopa-13C2,15N** is not readily available. Therefore, the data for the parent compound, Droxidopa, is provided as a reference. It is recommended to handle the labeled compound with the same precautions as the unlabeled drug.

Hazard Identification	Classification
GHS Classification	Skin Irritation (Category 2), Eye Irritation (Category 2A), Specific target organ toxicity – single exposure (Category 3), Respiratory system
Signal Word	Warning
Hazard Statements	H315: Causes skin irritation. H319: Causes serious eye irritation. H335: May cause respiratory irritation.

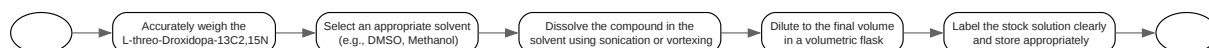
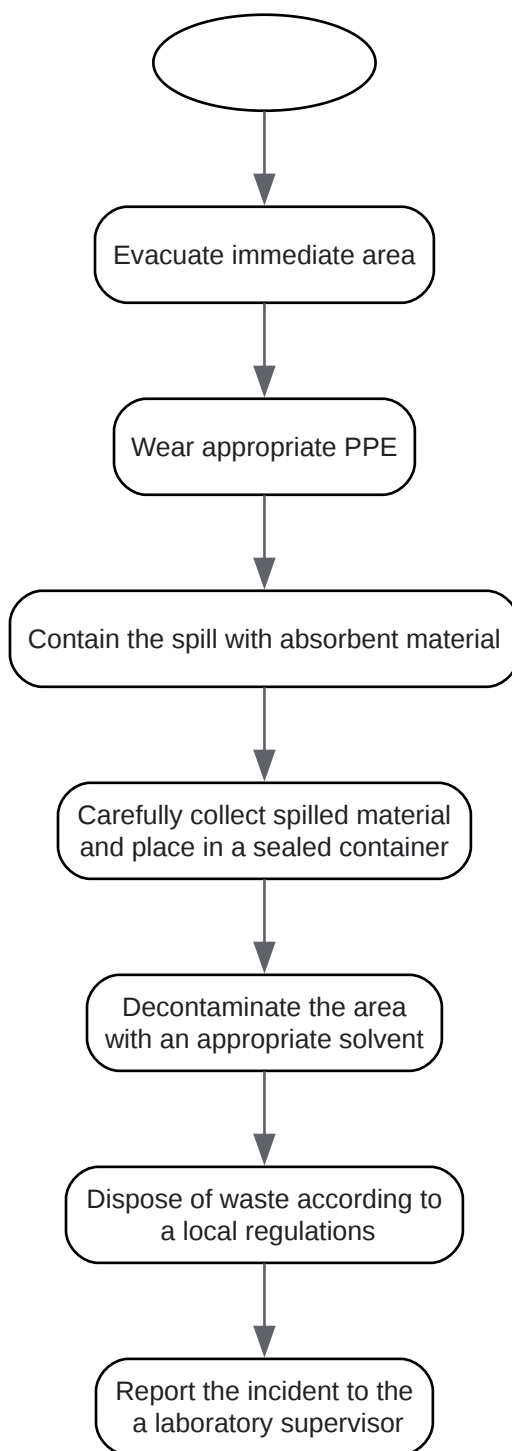
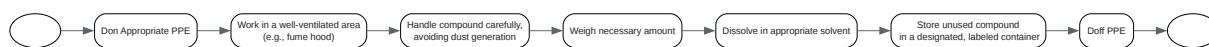
Acute Toxicity Data (for Droxidopa)	
Oral LD50 (Rat)	>10 g/kg
Subcutaneous LD50 (Rat)	84 mg/kg
Intravenous LD50 (Rat)	16 mg/kg
Subcutaneous LD50 (Mouse)	>10 g/kg

LD50: Lethal Dose, 50%. The dose required to kill half the members of a tested population.

## Handling and Personal Protective Equipment (PPE)

Proper handling procedures are crucial to ensure the safety of laboratory personnel and to maintain the integrity of the compound.

## General Handling Workflow



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